

Preparation of L-Lysine Monohydrochloride Stock Solutions for Research Applications

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Compound of Interest

Compound Name: *L-Lysine monohydrochloride*

Cat. No.: *B160605*

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Application Note

L-Lysine is an essential amino acid critical for various biological processes, including protein synthesis, calcium absorption, and the production of hormones, enzymes, and antibodies.[1] In a research context, **L-Lysine monohydrochloride** is frequently used as a supplement in cell culture media, in biochemical assays, and for nutritional studies.[2][3] The hydrochloride salt of L-Lysine enhances its stability and solubility in aqueous solutions, making it ideal for laboratory use.[4] Proper preparation and storage of **L-Lysine monohydrochloride** stock solutions are crucial to ensure experimental reproducibility and accuracy. This document provides detailed protocols for the preparation, sterilization, and storage of these solutions and outlines some of its key research applications.

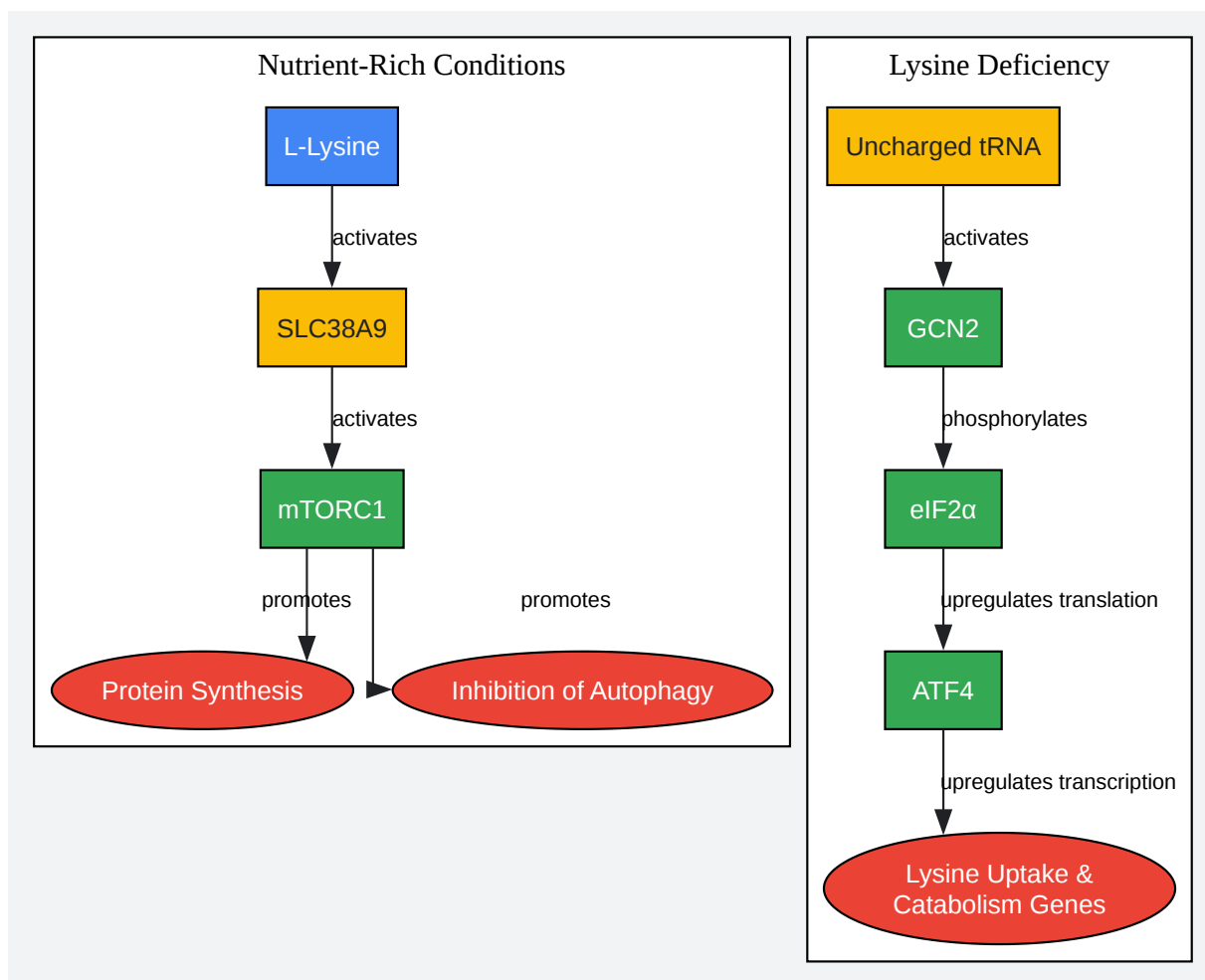
Quantitative Data Summary

A summary of the key quantitative data for **L-Lysine monohydrochloride** is presented in the table below for easy reference.

Parameter	Value	Reference
Molecular Weight	182.65 g/mol	[2]
Solubility in Water	65 g/100 mL (at 20°C)	[2][5]
420 g/L	[2]	
>100 g/100 g H ₂ O (at 25°C)	[6]	
pH of Solution (100 g/L in H ₂ O)	5.5 - 6.0	[2][7]
Melting Point	263 °C (decomposes)	[2]
Storage of Powder	Tightly closed, dry, cool place	[2]
Stock Solution Storage	-20°C for up to 1 year; -80°C for up to 2 years	[8]

Signaling Pathways Involving L-Lysine

L-Lysine plays a role in regulating key cellular signaling pathways related to nutrient sensing and protein synthesis. The diagram below illustrates the influence of L-Lysine on the Akt/mTOR and GCN2-eIF2 α -ATF4 pathways.



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Caption: L-Lysine's role in key nutrient-sensing signaling pathways.

Experimental Protocols

Protocol 1: Preparation of a 100 mM L-Lysine Monohydrochloride Stock Solution

This protocol describes the preparation of a 100 mM stock solution suitable for most cell culture and biochemical applications.

Materials:

- **L-Lysine monohydrochloride** (CAS No. 657-27-2)
- Nuclease-free water (for molecular biology applications) or cell culture grade water
- Sterile conical tubes (15 mL or 50 mL)
- 0.22 µm sterile syringe filter
- Sterile syringes
- Analytical balance and weigh boat
- Stir plate and magnetic stir bar
- pH meter (optional)

Procedure:

- Calculate the required mass: To prepare 50 mL of a 100 mM solution, calculate the mass of **L-Lysine monohydrochloride** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.05 \text{ L} \times 182.65 \text{ g/mol} = 0.91325 \text{ g}$
- Weigh the **L-Lysine monohydrochloride**: Using an analytical balance, accurately weigh 0.9133 g of **L-Lysine monohydrochloride** powder in a weigh boat.
- Dissolve the powder: Transfer the powder to a 50 mL sterile conical tube. Add approximately 40 mL of nuclease-free or cell culture grade water. Add a sterile magnetic stir bar and place the tube on a stir plate at room temperature until the powder is completely dissolved.
- Adjust the volume: Once dissolved, bring the final volume to 50 mL with the appropriate water.

- Check pH (optional): The pH of a 100 g/L solution is expected to be between 5.5 and 6.0.^[2]^[7] For most applications, pH adjustment is not necessary. If required for a specific experiment, adjust the pH using sterile 1 M NaOH or 1 M HCl.
- Sterile filtration: Draw the solution into a sterile syringe. Attach a 0.22 µm sterile syringe filter to the syringe.^[8] Filter the solution into a new sterile conical tube.
- Aliquoting and storage: Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile microcentrifuge tubes. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.^[8] Avoid repeated freeze-thaw cycles.

Protocol 2: Use of L-Lysine in Cell Culture

L-Lysine is an essential amino acid and a standard component of most cell culture media. Poly-L-lysine is also widely used to coat culture surfaces to enhance cell adhesion.^[3]^[9]

Application: Coating Cultureware with Poly-L-Lysine

This protocol provides a general procedure for coating plastic or glass culture surfaces with poly-L-lysine to promote cell attachment.

Materials:

- Poly-L-lysine solution (e.g., 0.1 mg/mL in sterile water)
- Sterile tissue culture grade water
- Culture plates, flasks, or coverslips

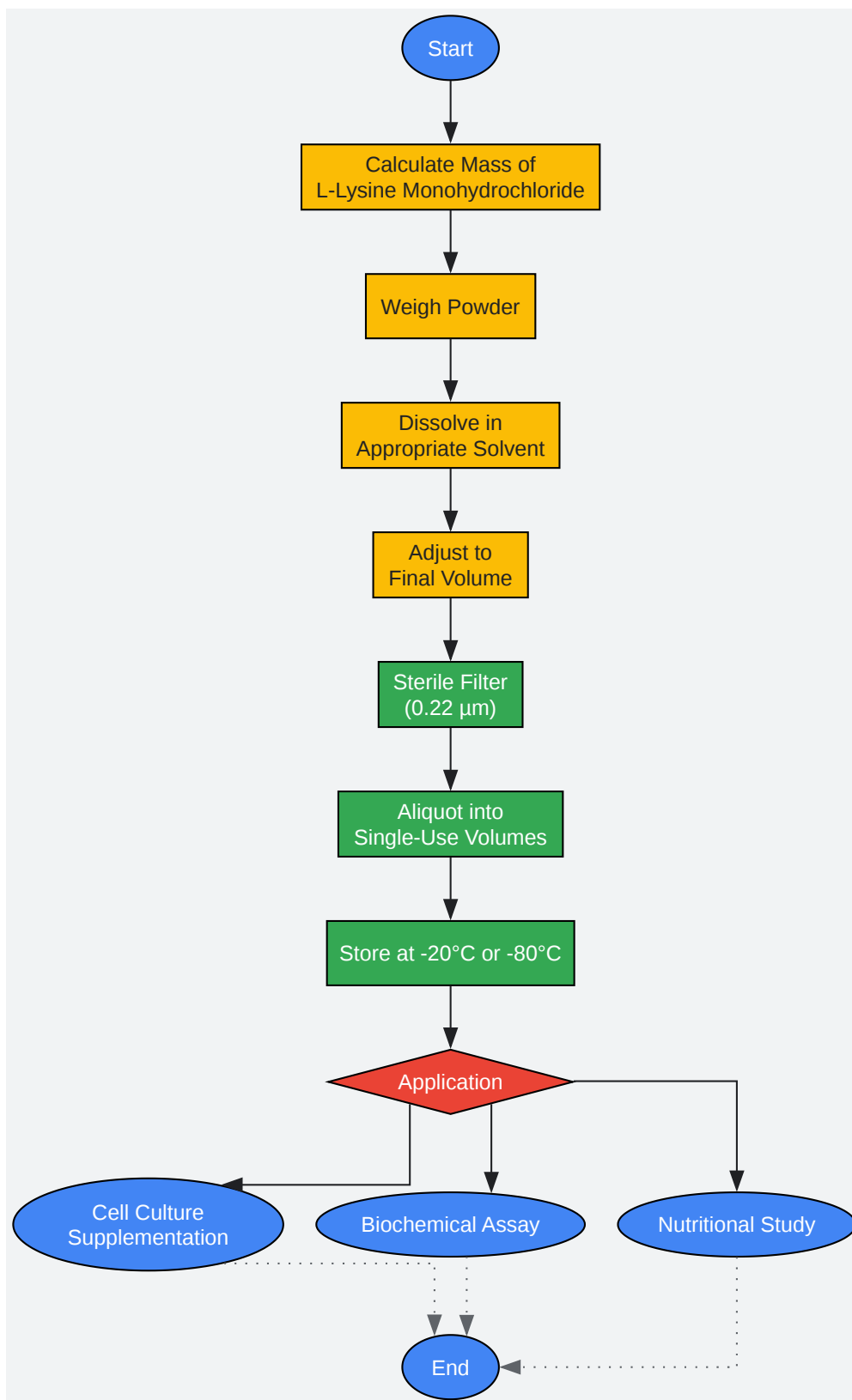
Procedure:

- Aseptically coat the culture surface: Add a sufficient volume of the poly-L-lysine solution to the culture vessel to cover the entire surface. For a 25 cm² flask, 1.0 mL is recommended.^[10]
- Incubate: Gently rock the vessel to ensure an even coating. Incubate at room temperature for at least 5 minutes.

- Remove the solution: Aspirate the poly-L-lysine solution completely.
- Rinse: Thoroughly rinse the surface with sterile tissue culture grade water to remove any unbound poly-L-lysine.
- Dry: Allow the coated surface to dry completely (at least 2 hours) in a sterile environment (e.g., a laminar flow hood) before introducing cells and medium.^[10]

Experimental Workflow Diagram

The following diagram outlines the general workflow from preparation of the **L-Lysine monohydrochloride** stock solution to its application in research.



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Caption: Workflow for **L-Lysine Monohydrochloride** stock solution preparation.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. LYSINE MONOHYDROCHLORIDE - Ataman Kimya [atamanchemicals.com]
- 3. Lysine: Roles, Applications & Quantification in Biotech [metabolomics.creative-proteomics.com]
- 4. L-lysine hydrochloride for Research [baseclick.eu]
- 5. Thermo Scientific Chemicals L(+)-Lysine monohydrochloride, 99% | Fisher Scientific [fishersci.ca]
- 6. L-Lysine | C₆H₁₄N₂O₂ | CID 5962 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. cellseco.com [cellseco.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. merckmillipore.com [merckmillipore.com]
- 10. merckmillipore.com [merckmillipore.com]
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